

Application Notes and Protocols for CX516 Delivery to Central Nervous System Targets

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CX516
CAS No.: 154235-83-3
Cat. No.: B1669363

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the current knowledge on the delivery of **CX516**, a positive allosteric modulator of the AMPA receptor, to central nervous system (CNS) targets. The information is compiled from preclinical and clinical studies to guide researchers in designing experiments and formulating hypotheses for CNS-related research.

Introduction to CX516

CX516, also known as Ampalex, is a nootropic compound that enhances glutamatergic neurotransmission by modulating AMPA receptors.[1] It has been investigated for its potential therapeutic effects in a variety of neurological and psychiatric disorders, including Alzheimer's disease, schizophrenia, and ADHD.[2][3][4] The primary mechanism of action of **CX516** involves slowing the deactivation of the AMPA receptor channel, leading to a prolonged excitatory postsynaptic potential.[1]

Delivery Methods for CNS Targets

The delivery of **CX516** to the CNS has been explored through various routes in both preclinical animal models and human clinical trials. The choice of delivery method significantly impacts the pharmacokinetic profile and bioavailability of the drug in the brain.

Oral Administration

Oral administration has been the primary route for **CX516** in human clinical trials.

Protocol for Oral Administration in Clinical Trials (Human):

- Dosage: In a clinical trial for Alzheimer's disease, patients were administered 900 mg of **CX516** three times daily (TID). In a study on schizophrenia, doses were incrementally increased from 300 mg TID to 900 mg TID over four weeks.[5]
- Formulation: **CX516** was administered in capsule form.
- Pharmacokinetics: Human trials have been conducted, but detailed pharmacokinetic data, including cerebrospinal fluid (CSF) concentrations, are not extensively reported in the available literature. Human trials were reportedly disappointing due to low potency and a short half-life of approximately 45 minutes.[3]

Intraperitoneal (IP) Injection

Intraperitoneal injection is a common method for administering **CX516** in rodent models to study its effects on the CNS.

Protocol for Intraperitoneal Injection (Rat):

- Dosage: A typical dosage used in rat studies investigating memory enhancement is 35 mg/kg.[6] Other studies have used doses of 20 mg/kg and 40 mg/kg to study effects on neuropathic pain.[7]
- Vehicle: **CX516** can be prepared as a 35 mg/mL stock solution in a 25% w/v solution of 2-hydroxypropyl- β -cyclodextrin in sterile saline (0.9%).[6] The solution should be sonicated to ensure complete dissolution.[6]
- Administration: The prepared solution is administered via intraperitoneal injection at a volume of 1 mL/kg body weight.[6]

- Pharmacokinetics: After IP injection in rats, **CX516** is rapidly metabolized, with a half-life in the blood of approximately 15-20 minutes.[6] Studies suggest that **CX516** readily crosses the blood-brain barrier, with blood levels closely matching brain levels.[6] However, specific concentration data in brain tissue or CSF is not consistently reported.

Subcutaneous (SC) Injection

Subcutaneous injection has also been utilized in animal models of schizophrenia.

Protocol for Subcutaneous Injection (Rat):

- Dosage: Doses of 5, 10, 20, and 40 mg/kg have been used in rat models of schizophrenia.[8]
- Vehicle: The vehicle for subcutaneous administration is not always specified in the literature, but solutions can be prepared using DMSO, PEG300, Tween-80, and saline.[8]
- Administration: The drug solution is injected subcutaneously.
- Efficacy: In a rat model of schizophrenia, subcutaneous injections of 10 and 20 mg/kg of **CX516** were shown to be effective in improving cognitive deficits.[8]

Quantitative Data Summary

The following tables summarize the available quantitative data for different **CX516** delivery methods.

Table 1: Oral Administration in Human Clinical Trials

Indication	Dosage	Formulation	CNS Concentration (CSF)	Reference
Alzheimer's Disease	900 mg TID	Capsule	Not Reported	
Schizophrenia	300 mg - 900 mg TID	Capsule	Not Reported	[5]

Table 2: Intraperitoneal Injection in Rat Studies

Study Focus	Dosage	Vehicle	Brain Concentration	Blood Half-life	Reference
Memory Enhancement	35 mg/kg	25% Hydroxypropyl- β -cyclodextrin	Reported to be similar to blood levels	~15-20 minutes	[6]
Neuropathic Pain	20 mg/kg, 40 mg/kg	DMSO	Not Reported	Not Reported	[7]

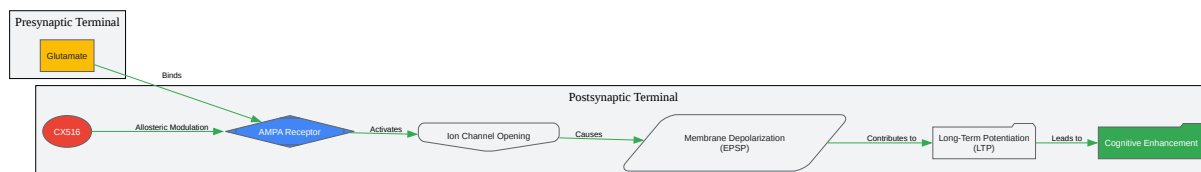
Table 3: Subcutaneous Injection in Rat Studies

Study Focus	Dosage	Vehicle	CNS Concentration	Efficacy	Reference
Schizophrenia Model	5, 10, 20, 40 mg/kg	DMSO, PEG300, Tween-80, Saline	Not Reported	10 and 20 mg/kg doses showed improvement	[8]

Advanced Delivery Systems (Future Directions)

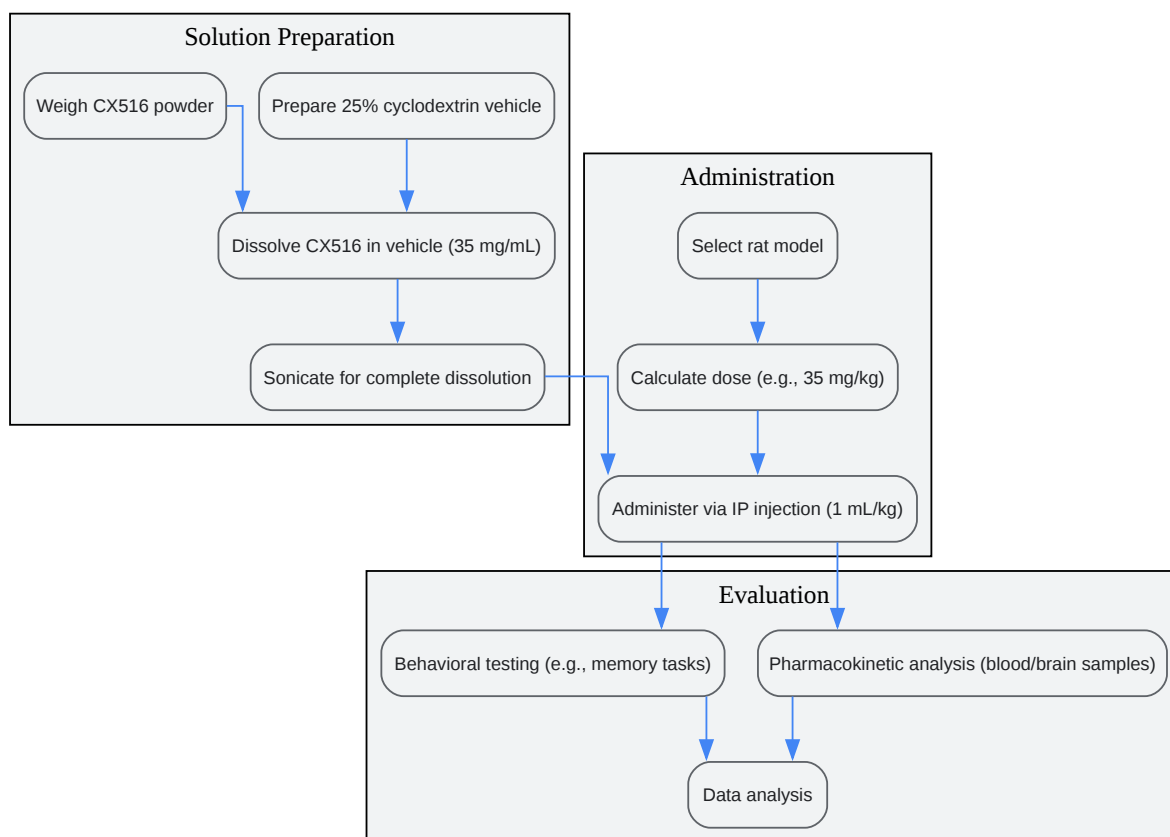
While conventional delivery methods have been utilized for **CX516**, its low potency and short half-life present challenges for achieving sustained therapeutic concentrations in the CNS.[3] Advanced delivery systems such as nanoparticles, liposomes, and prodrugs hold the potential to overcome these limitations. However, to date, there is a lack of published research or patents specifically describing the formulation of **CX516** using these advanced technologies. Future research in this area could significantly enhance the therapeutic potential of **CX516** for CNS disorders.

Signaling Pathway and Experimental Workflow Diagrams



[Click to download full resolution via product page](#)

CX516 enhances AMPA receptor signaling to promote cognitive function.



[Click to download full resolution via product page](#)

Workflow for intraperitoneal administration of **CX516** in rat studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A placebo-controlled pilot study of the ampakine CX516 added to clozapine in schizophrenia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CX-516 Cortex pharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CX-516 - Wikipedia [en.wikipedia.org]
- 4. go.drugbank.com [go.drugbank.com]
- 5. Preliminary experience with an ampakine (CX516) as a single agent for the treatment of schizophrenia: a case series - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Facilitative Effects of the Ampakine CX516 on Short-Term Memory in Rats: Enhancement of Delayed-Nonmatch-to-Sample Performance - PMC [pmc.ncbi.nlm.nih.gov]
- 7. AMPAkinines have novel analgesic properties in rat models of persistent neuropathic and inflammatory pain - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for CX516 Delivery to Central Nervous System Targets]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1669363/docs#application-notes-and-protocols-for-cx516-delivery-to-central-nervous-system-targets>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)